

Personal protective equipment for handling PD-089828

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Compound of Interest

Compound Name: PD-089828

Cat. No.: B1684482

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Essential Safety and Handling Guide for PD-089828

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of the protein tyrosine kinase inhibitor, **PD-089828**.

This document provides crucial safety and logistical information for the handling of **PD-089828** (CAS No. 179343-17-0), a potent inhibitor of several receptor tyrosine kinases. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of your research.

Chemical and Physical Properties

Property	Value
CAS Number	179343-17-0
Molecular Formula	C ₁₈ H ₁₈ Cl ₂ N ₆ O
Molecular Weight	405.28 g/mol
Solubility	Soluble in DMSO and Ethanol
Storage Temperature	-20°C

Biological Activity

PD-089828 is a multi-targeted protein tyrosine kinase inhibitor. Its primary targets and their respective inhibitory concentrations (IC₅₀) are summarized below.

Target	IC ₅₀ (μM)
FGFR-1	0.15
c-Src	0.18
PDGFR-β	1.76
EGFR	5.47
MAPK	7.1

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **PD-089828** to determine the appropriate level of personal protective equipment. The following table outlines the recommended PPE for routine laboratory operations involving this compound.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if handling large quantities or if there is a risk of aerosolization.

Handling and Storage Protocols

Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Verify that the container is properly labeled with the chemical name, CAS number, and any hazard warnings.
- If the container is compromised, do not open it and follow your institution's emergency procedures.

Storage:

- Store **PD-089828** in a tightly sealed container at -20°C.
- Keep in a dry, well-ventilated area away from incompatible materials.
- The storage area should be clearly marked with the appropriate hazard signs.

Preparation of Solutions:

- All handling of the solid compound and preparation of stock solutions should be performed in a chemical fume hood.
- To prepare a stock solution, slowly add the desired solvent (e.g., DMSO) to the vial containing **PD-089828** to the desired concentration.
- Ensure the compound is fully dissolved before use in experiments.

Emergency Procedures

Emergency Situation	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash skin with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Plan

Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE as outlined above.
- For small spills of solid material, carefully sweep up the material to avoid creating dust and place it in a sealed container for disposal.
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

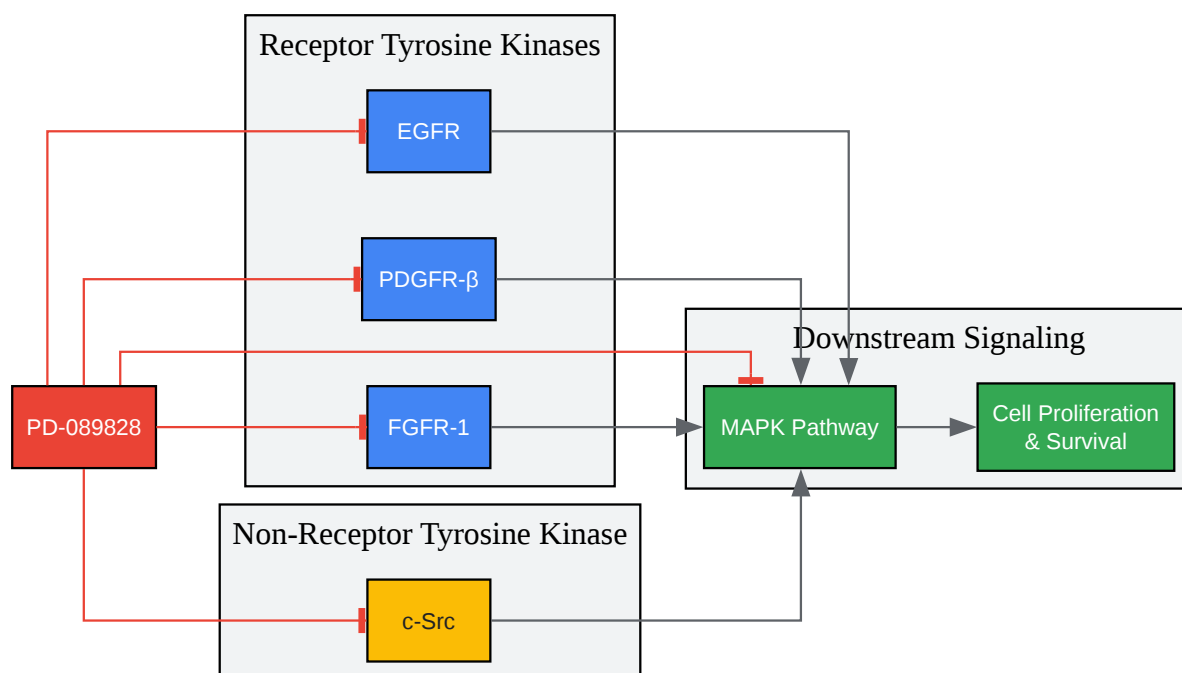
Disposal:

- All waste containing **PD-089828** should be considered hazardous waste.

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Do not dispose of down the drain or in regular trash.

Signaling Pathway of PD-089828 Inhibition

The following diagram illustrates the key signaling pathways inhibited by **PD-089828**.

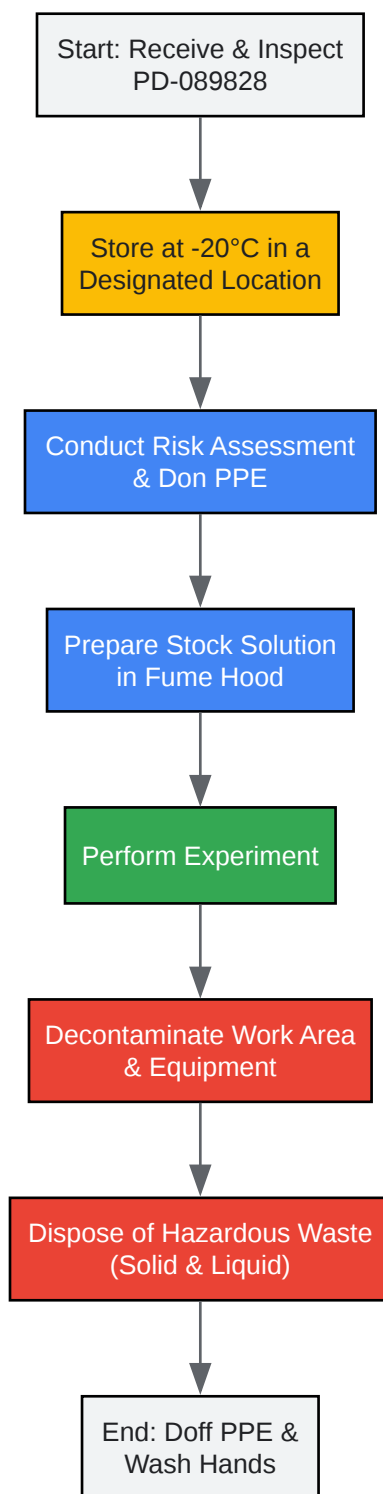


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Caption: **PD-089828** inhibits key signaling pathways.

Experimental Workflow for Handling PD-089828

The following diagram outlines a typical workflow for handling **PD-089828** in a laboratory setting.



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Caption: A typical workflow for handling **PD-089828**.

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